

4-Amino-2,3-difluorobenzotrifluoride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Amino-2,3-difluorobenzotrifluoride
Cat. No.:	B055052

[Get Quote](#)

Technical Guide: 4-Amino-2,3-difluorobenzotrifluoride

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on the chemical properties of **4-Amino-2,3-difluorobenzotrifluoride**, a fluorinated aromatic amine of interest in medicinal chemistry and material science.

Core Compound Data

The fundamental molecular properties of **4-Amino-2,3-difluorobenzotrifluoride** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Chemical Name	4-Amino-2,3-difluorobenzotrifluoride	-
IUPAC Name	2,3-difluoro-4-(trifluoromethyl)aniline	[1]
Molecular Formula	$C_7H_4F_5N$	[1]
Molecular Weight	197.10 g/mol	[1]
Monoisotopic Mass	197.02638994 Da	[1]
CAS Number	123950-46-9	[1]

Logical Relationship of Compound Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental molecular identifiers.

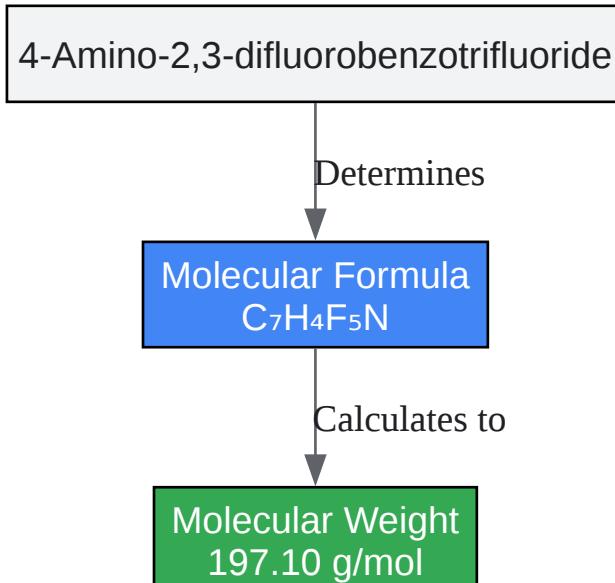


Figure 1. Core Molecular Descriptors

[Click to download full resolution via product page](#)

Figure 1. Core Molecular Descriptors

Experimental Protocols

Detailed, publicly available experimental protocols for the specific synthesis of **4-Amino-2,3-difluorobenzotrifluoride** are not readily found in the surveyed literature. However, a general synthetic strategy can be inferred from established methods for producing structurally similar fluorinated anilines.

A plausible synthetic route would involve the nucleophilic aromatic substitution of a fluorine atom on a corresponding trifluoromethylated benzene precursor with an amino group source. For instance, the synthesis of 4-amino-3-fluorobenzotrifluoride is achieved by reacting 3,4-difluorobenzotrifluoride with anhydrous ammonia under pressure and heat. This process involves charging an autoclave with the difluorobenzotrifluoride precursor and ammonia, followed by heating to facilitate the substitution reaction. The desired product is then isolated and purified from the reaction mixture, often using techniques like distillation or chromatography.

This generalized approach, common in the synthesis of fluoro-substituted anilines, suggests a potential pathway for the synthesis of **4-Amino-2,3-difluorobenzotrifluoride**, likely starting from 2,3,4-trifluorobenzotrifluoride. Researchers aiming to synthesize this compound would need to develop and optimize specific reaction conditions, such as temperature, pressure, solvent, and reaction time, based on this general methodology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US5300692A - Process for producing 4-amino-3-fluorobenzotrifluoride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4-Amino-2,3-difluorobenzotrifluoride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b055052#4-amino-2-3-difluorobenzotrifluoride-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com